

The Solubility of alpha-D-Psicopyranose: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **alpha-D-Psicopyranose**

Cat. No.: **B12662786**

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An In-depth Analysis of the Physicochemical Properties and Biological Fate of a Promising Low-Calorie Sweetener

This technical guide provides a comprehensive overview of the solubility of **alpha-D-Psicopyranose**, also known as D-allulose, a rare sugar with significant potential in the food and pharmaceutical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed quantitative data, experimental methodologies, and visualizations of relevant biochemical pathways to support further research and application.

Quantitative Solubility Data

The solubility of **alpha-D-Psicopyranose** is a critical parameter for its application in various formulations. D-Psicose is highly soluble in water and shows considerable solubility in a range of polar organic solvents. The following tables summarize the available quantitative solubility data.

Table 1: Solubility of D-Psicose in Water

Temperature (°C)	Solubility (g / 100 g Water)
25	291[1][2]
50	489[1]

Table 2: Mole Fraction Solubility of D-Psicose in Various Organic Solvents at Different Temperatures (K)

Solvent	283.15 K	298.15 K	313.15 K	323.15 K
Methanol	0.01578	0.02381	0.03496	0.04502
Ethanol	0.00489	0.00713	0.01018	0.01269
n-Propanol	0.00241	0.00343	0.00479	0.00591
Isopropanol	0.00287	0.00411	0.00578	0.00717
n-Butanol	0.00161	0.00227	0.00315	0.00389
2-Butanol	0.00192	0.00273	0.00384	0.00476
n-Amyl alcohol	0.00123	0.00173	0.00240	0.00295
n-Hexyl alcohol	0.00098	0.00137	0.00189	0.00232
Acetonitrile	0.00035	0.00047	0.00062	0.00075
Ethyl Formate	0.00051	0.00070	0.00094	0.00115
Methyl Acetate	0.00046	0.00062	0.00083	0.00101
Ethyl Acetate	0.00129	0.00173	0.00232	0.00282
Butyl Acetate	0.00045	0.00059	0.00078	0.00094
Acetone	0.00117	0.00158	0.00213	0.00259
2-Butanone	0.00107	0.00144	0.00193	0.00235

Data for Table 2 is derived from a 2024 study on the solubility of D-Psicose in 15 pure solvents.

[3]

Qualitative solubility information indicates that D-Psicose is also soluble in pyridine, ethylamine, and methylamine, and practically insoluble in non-polar solvents like hexane.[4][5]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for physicochemical characterization. The following are detailed methodologies for key experiments cited in the literature for determining the solubility of sugars like **alpha-D-Psicopyranose**.

Isothermal Shake-Flask Method (Gravimetric Determination)

This is a standard and widely used method for determining equilibrium solubility.

Objective: To determine the equilibrium solubility of **alpha-D-Psicopyranose** in a specific solvent at a constant temperature.

Materials:

- **alpha-D-Psicopyranose** (high purity)
- Solvent of interest (analytical grade)
- Isothermal shaker water bath or incubator with precise temperature control
- Analytical balance (± 0.0001 g)
- Centrifuge
- Drying oven
- Vials with airtight seals

Procedure:

- Sample Preparation: Add an excess amount of **alpha-D-Psicopyranose** to a known mass of the solvent in a sealed vial. The excess solid is crucial to ensure that the solution reaches saturation.
- Equilibration: Place the vials in the isothermal shaker bath set to the desired temperature. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically by taking

measurements at different time points until the concentration of the solute in the solution remains constant.

- Phase Separation: After equilibration, stop the agitation and allow the vials to rest at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
- Sample Withdrawal: Carefully withdraw a known mass of the clear supernatant using a pre-weighed, temperature-equilibrated syringe. To avoid drawing in solid particles, a syringe filter can be used.
- Solvent Evaporation: Transfer the withdrawn supernatant to a pre-weighed vial and record the total mass. Evaporate the solvent completely in a drying oven at a temperature that does not cause degradation of the solute (e.g., 60-80°C under vacuum).
- Mass Determination: After complete evaporation of the solvent, weigh the vial containing the dry solute.
- Calculation: The solubility is calculated as the mass of the dissolved solute per mass of the solvent.

Dynamic Method (Laser-Based Turbidity)

This method is suitable for determining the solubility at different temperatures in a more rapid fashion.

Objective: To determine the temperature-dependent solubility of **alpha-D-Psicopyranose** in a solvent.

Materials:

- **alpha-D-Psicopyranose**
- Solvent of interest
- Jacketed glass vessel with a temperature controller
- Magnetic stirrer

- Laser transmitter and a photodiode detector
- Calibrated temperature probe

Procedure:

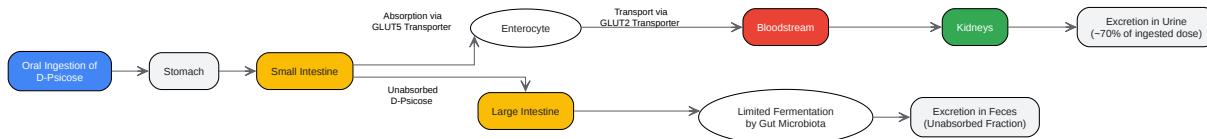
- Sample Preparation: Prepare a solution of **alpha-D-Psicopyranose** in the solvent of a known concentration.
- Heating and Cooling Cycles: The solution is subjected to controlled heating and cooling cycles. The temperature is gradually increased until the solution becomes clear (all solute dissolves) and then slowly cooled.
- Turbidity Measurement: The laser beam is passed through the solution, and the intensity of the transmitted light is measured by the photodiode. The temperature at which the solution becomes turbid upon cooling (crystallization onset) and the temperature at which it becomes clear upon heating are recorded.
- Data Analysis: The average of the clearing and clouding temperatures is taken as the saturation temperature for that specific concentration. By repeating this procedure for different concentrations, a solubility curve can be constructed.

Signaling Pathways and Experimental Workflows

alpha-D-Psicopyranose (D-allulose) exhibits unique metabolic properties that are of significant interest in nutrition and medicine. The following diagrams illustrate key pathways and experimental workflows.

Metabolic Pathway of D-Psicose in Humans

D-Psicose is largely unabsorbed and unmetabolized in the human body, which contributes to its low-calorie profile.

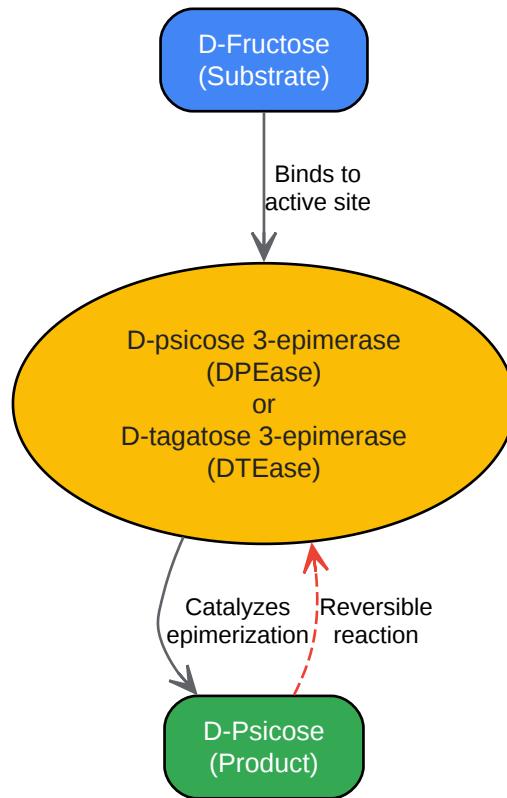


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Caption: Metabolic fate of D-Psicose in the human body.

Enzymatic Production of D-Psicose from D-Fructose

The commercial production of D-Psicose often relies on the enzymatic isomerization of D-fructose.

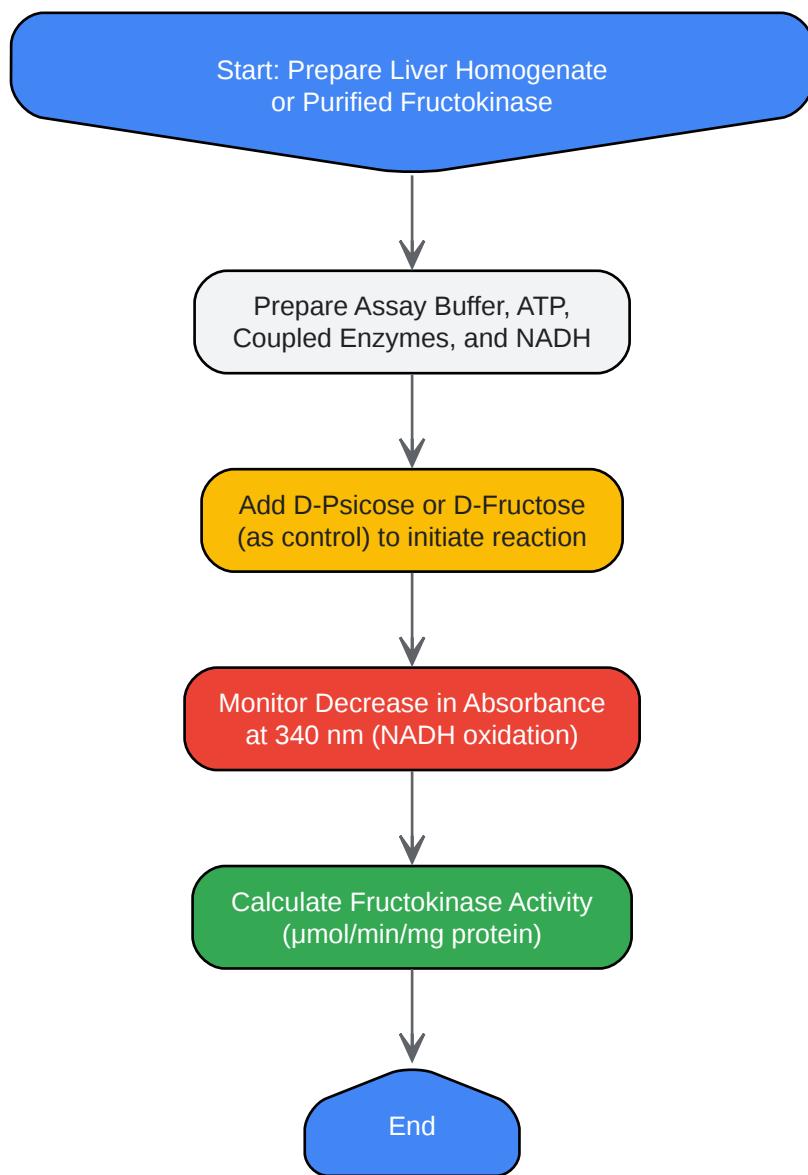


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Caption: Enzymatic conversion of D-fructose to D-psicose.

Experimental Workflow for In Vitro Fructokinase Activity Assay

D-Psicose is a poor substrate for fructokinase compared to D-fructose, a key reason for its low metabolic impact. This workflow outlines how this can be tested.



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Caption: Workflow for fructokinase activity assay.

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